

A Technical Guide to DSPE-PEG-NH₂: Commercial Sources, Purity, and Characterization

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Compound of Interest

Compound Name: *Dspe-peg-NH₂*

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Introduction

1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)] (**DSPE-PEG-NH₂**) is a critical component in the development of advanced drug delivery systems, particularly for liposomal and nanoparticle formulations. Its amphiphilic nature, with a hydrophobic DSPE anchor and a hydrophilic PEG chain terminating in a reactive primary amine, allows for the creation of long-circulating, sterically stabilized nanoparticles that can be functionalized for targeted delivery. This technical guide provides an in-depth overview of the commercial sources of **DSPE-PEG-NH₂**, its purity specifications, and the analytical methodologies crucial for its characterization.

Commercial Sources of DSPE-PEG-NH₂

A variety of suppliers offer **DSPE-PEG-NH₂** with different PEG chain lengths and purity grades. The choice of supplier often depends on the specific requirements of the research or drug development phase, such as the scale of synthesis (research grade vs. GMP) and the required

purity. Below is a summary of prominent commercial suppliers and their typical product specifications.

Supplier	Product Name	Molecular Weight (PEG portion, Da)	Purity Specification	Form
Nanosoft Polymers	DSPE-PEG-NH2	1000, 2000, 3400, 5000	>90%	White to off-white solid
Creative Biolabs	DSPE-PEG2000-NH2	2000	>95%	White powder
Biopharma PEG Scientific Inc.	DSPE-PEG-NH2	1000, 2000, 3400, 5000, 10000, 20000	≥95% (Research and GMP grade available)	White/off-white solid
Creative PEGWorks	DSPE-PEG-NH2	1000, 2000, 3400, 5000	Information not specified	White or off-white powder
Laysan Bio, Inc.	DSPE-PEG-Amine	2000, 3400, 5000	Information not specified	Solid
Avanti Polar Lipids, Inc.	DSPE-PEG(2000) Amine	2000	>99%	Powder
BroadPharm	DSPE-PEG-Amine	5000	Information not specified	Solid
Echelon Biosciences	DSPE-PEG2000-NH2	2000	Information not specified	Solid

Purity of DSPE-PEG-NH2 and Common Impurities

The purity of **DSPE-PEG-NH2** is paramount for the consistency and performance of nanoparticle formulations. Impurities can affect the stability, circulation time, and targeting efficiency of the final drug product. The most common purity specification from commercial suppliers is >95%.

Key Potential Impurities:

- **Hydrolysis Products:** The ester linkages in the DSPE moiety are susceptible to hydrolysis, leading to the formation of lyso-lipid byproducts where one or both stearoyl chains are cleaved. This is a major concern during synthesis, purification, and storage, especially under acidic or basic conditions.^{[1][2]}
- **Unreacted Starting Materials:** Residual DSPE-PEG-COOH or other activated intermediates may be present if the amination reaction is incomplete.
- **PEG Diol:** The starting PEG material may contain chains with hydroxyl groups at both ends (PEG diol), which can lead to the formation of DSPE-PEG-OH impurities.
- **Cross-linked Species:** Side reactions can lead to the formation of dimers or higher-order oligomers.
- **Polydispersity:** The PEG chain itself has a molecular weight distribution (polydispersity index, PDI). While not strictly an impurity, a broad PDI can affect the uniformity of the resulting nanoparticles.

The following table summarizes the key analytical techniques used to assess the purity of **DSPE-PEG-NH₂**.

Analytical Technique	Information Provided	Key Considerations
High-Performance Liquid Chromatography (HPLC)	Quantifies purity and separates impurities.	Reversed-phase (RP-HPLC) with a C8 or C18 column is commonly used. Detection can be achieved using an Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD) for molecules lacking a UV chromophore. [3] [4]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Confirms the chemical structure and can provide information on the degree of functionalization.	¹ H NMR is used to identify characteristic peaks of the DSPE (stearoyl chains, glycerol backbone) and PEG (ethylene glycol repeat units) moieties, as well as the terminal amine group. [5] [6] [7]
Mass Spectrometry (MS)	Determines the molecular weight distribution of the polymer and identifies impurities.	MALDI-TOF MS is well-suited for analyzing the polydispersity of PEG chains. [5] [8] [9] [10] ESI-MS can be used to identify hydrolysis products and other small molecule impurities. [1]

Experimental Protocols

Synthesis of DSPE-PEG-NH₂ from DSPE-PEG-COOH

A common and effective method for synthesizing **DSPE-PEG-NH₂** is through the conversion of the corresponding carboxylic acid derivative, DSPE-PEG-COOH. This two-step process involves the activation of the carboxylic acid to an N-hydroxysuccinimide (NHS) ester, followed by reaction with an amine source.

Step 1: Activation of DSPE-PEG-COOH with EDC/NHS

- **Dissolution:** Dissolve DSPE-PEG-COOH (1 equivalent) in anhydrous dichloromethane (DCM) or a mixture of DCM and dimethylformamide (DMF) for better solubility.
- **Activation:** Add N-hydroxysuccinimide (NHS, 1.2 equivalents) and 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC, 1.5 equivalents) to the solution.
- **Reaction:** Stir the reaction mixture under an inert atmosphere (e.g., argon or nitrogen) at room temperature for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

Step 2: Amination of DSPE-PEG-NHS

- **Amine Source:** In a separate flask, prepare a solution of a large excess of ammonia in an organic solvent (e.g., a saturated solution of ammonia in isopropanol or a solution of ammonium hydroxide in THF).
- **Reaction:** Slowly add the activated DSPE-PEG-NHS solution from Step 1 to the ammonia solution.
- **Incubation:** Stir the reaction mixture at room temperature overnight.
- **Work-up:** Remove the solvent under reduced pressure. The crude product can be purified as described in the following section.

Purification of DSPE-PEG-NH₂

Purification is critical to remove unreacted reagents and byproducts. A combination of precipitation and chromatographic techniques is often employed.

1. Precipitation

- **Dissolution:** Dissolve the crude **DSPE-PEG-NH₂** in a minimal amount of a good solvent, such as dichloromethane or chloroform.
- **Precipitation:** Slowly add the solution to a large volume of a cold non-solvent, such as diethyl ether or hexane, with vigorous stirring. The product should precipitate out of the solution.
- **Isolation:** Collect the precipitate by filtration or centrifugation.

- Washing: Wash the precipitate with the cold non-solvent to remove soluble impurities.
- Drying: Dry the purified product under vacuum. This step can be repeated for higher purity.

2. High-Performance Liquid Chromatography (HPLC)

For high-purity applications, preparative reversed-phase HPLC is the method of choice.

- Column: A C8 or C18 preparative column is suitable.
- Mobile Phase A: Water with 0.1% trifluoroacetic acid (TFA) or formic acid.
- Mobile Phase B: Acetonitrile with 0.1% TFA or formic acid.
- Gradient: A linear gradient from a low to a high percentage of Mobile Phase B is used to elute the product while separating it from more polar and less polar impurities. The exact gradient will need to be optimized based on the specific PEG length and impurities present.
- Detection: An Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD) is recommended for detection, as **DSPE-PEG-NH2** lacks a strong UV chromophore.
- Fraction Collection and Lyophilization: Collect the fractions containing the pure product and lyophilize to obtain the final solid product.

Characterization of DSPE-PEG-NH2

1. ¹H NMR Spectroscopy

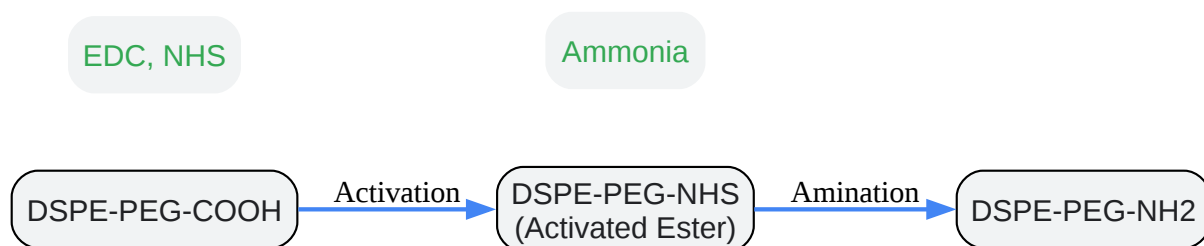
- Sample Preparation: Dissolve the sample in a suitable deuterated solvent, such as chloroform-d (CDCl₃) or DMSO-d₆.
- Expected Chemical Shifts (in CDCl₃):
 - ~3.64 ppm (s, large peak): Methylene protons (-O-CH₂-CH₂-) of the PEG chain.
 - ~2.8-3.0 ppm (t): Methylene protons adjacent to the terminal amine (-CH₂-NH₂).
 - ~2.28 ppm (t): Methylene protons of the stearyl chains adjacent to the carbonyl group (-CH₂-COO-).

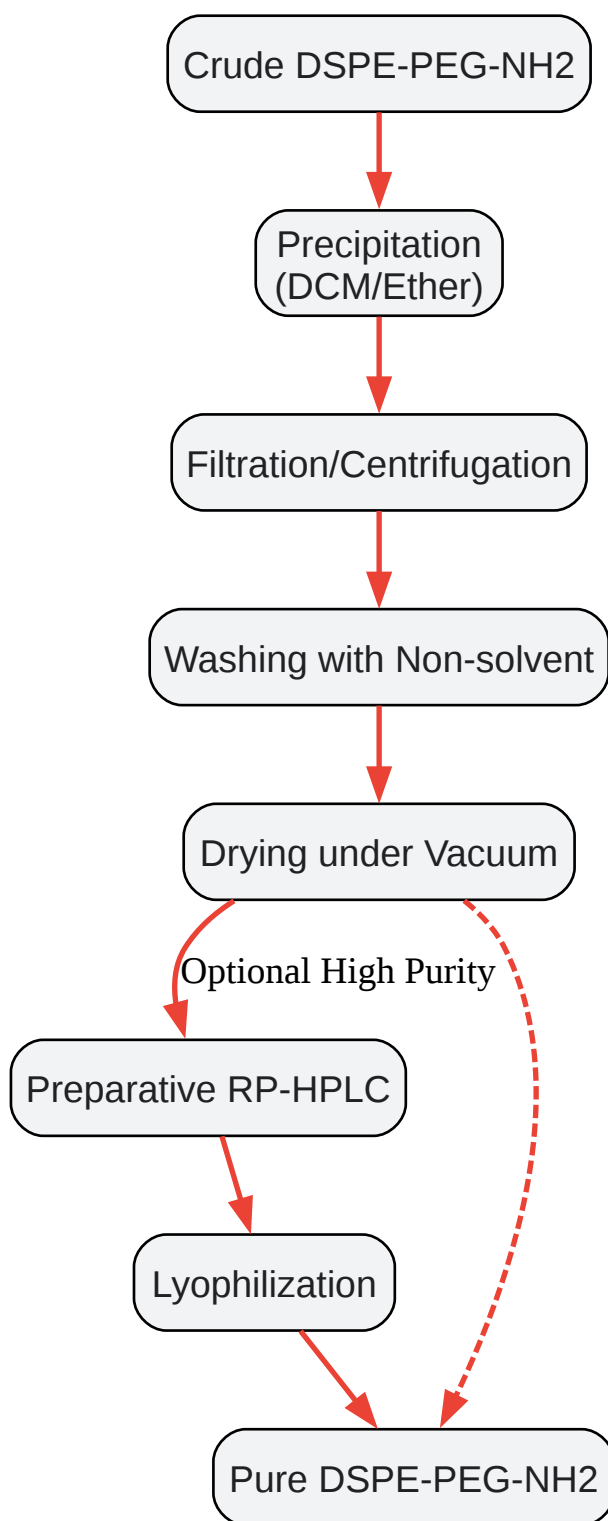
- ~1.57 ppm (m): Methylene protons of the stearoyl chains beta to the carbonyl group.
- ~1.25 ppm (br s): Methylene protons of the stearoyl chains.
- ~0.88 ppm (t): Terminal methyl protons of the stearoyl chains (-CH₃).

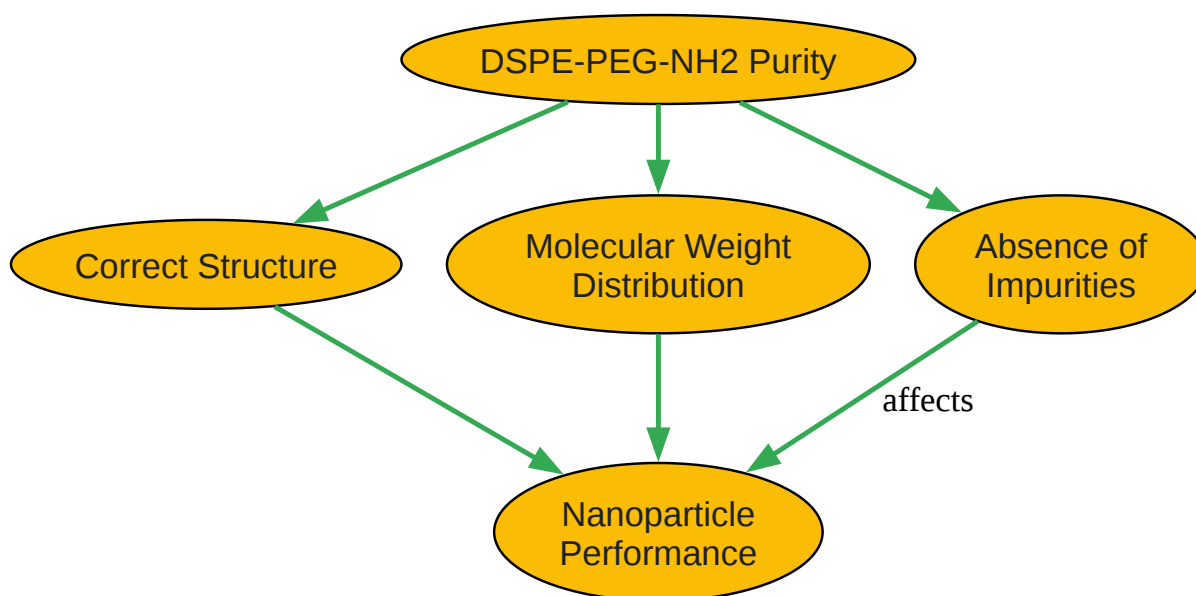
2. MALDI-TOF Mass Spectrometry

- Matrix: 2,5-dihydroxybenzoic acid (DHB) or sinapinic acid are common matrices for PEGylated compounds.
- Analysis: The resulting spectrum will show a distribution of peaks, each corresponding to a **DSPE-PEG-NH₂** molecule with a different number of ethylene glycol repeat units. The average molecular weight and polydispersity can be calculated from this distribution.

Visualizations







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